

Technical Guide: Physicochemical Characterization of Lithium Palmitate

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Compound of Interest

Compound Name: *Lithium palmitate*

CAS No.: 20466-33-5

Cat. No.: B1603027

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Executive Summary

Lithium Palmitate (LiC16) represents a critical junction between metallic soap chemistry and advanced materials science. Unlike its sodium or potassium counterparts, which are widely utilized for their detergency and water solubility, **lithium palmitate** is characterized by its high lattice energy, hydrophobicity, and thermal stability. These properties make it an indispensable excipient in lubrication engineering (grease thickeners), a stabilizer in catalytic systems, and a specialized surfactant in non-aqueous drug delivery formulations.

This guide provides a rigorous physicochemical profile of **Lithium Palmitate**, synthesizing experimental data with thermodynamic logic to support researchers in formulation and synthesis.

Part 1: Molecular Identity & Structural Characteristics

Lithium palmitate is the lithium salt of hexadecanoic acid. Its behavior is dominated by the small ionic radius of the lithium ion (0.76 Å), which creates a tightly packed crystal lattice with high cohesive energy density.

Table 1: General Physicochemical Properties

Property	Data	Unit	Verification / Context
Chemical Name	Lithium Hexadecanoate	-	IUPAC
CAS Number	20466-33-5	-	Global Registry
Molecular Formula		-	Stoichiometry
Molecular Weight	262.36	g/mol	Calc. based on isotopic avg.
Appearance	White, fine crystalline powder	-	Visual Inspection
Melting Point	226 – 229	°C	High thermal stability [1]
Density	~1.0 – 1.1	g/cm ³	Bulk density varies by polymorph
Hydrophile-Lipophile Balance (HLB)	~1.0 – 3.0	-	Est. (Highly Lipophilic)

Structural Polymorphism

Lithium soaps exhibit complex polymorphism. Unlike sodium soaps which readily form lamellar micelles in water, **lithium palmitate** tends to crystallize into rigid lamellar bilayers in the solid state.

- Low Temperature Phase: Crystalline "Curd" fibers.
- High Temperature Phase: At elevated temperatures (pre-melting), the hydrocarbon chains disorder, leading to "Waxy" or "Super-waxy" phases before transitioning to an isotropic liquid.

Part 2: Thermodynamic & Thermal Properties

The thermal behavior of **lithium palmitate** is distinct from other alkali soaps due to the strong electrostatic interaction between the lithium cation and the carboxylate headgroup.

Phase Transition Logic

The transition from solid to liquid is not a single step. Differential Scanning Calorimetry (DSC) typically reveals:

- Solid-Solid Transition (): Onset of chain disordering (often $>100^{\circ}\text{C}$).
- Melting Transition (): Collapse of the polar headgroup lattice ($226\text{--}229^{\circ}\text{C}$).

Table 2: Thermal Behavior Profile

Parameter	Value / Range	Significance
Melting Point ()	226 - 229 °C	Defines upper limit for solid-state processing.
Decomposition Temp ()	$> 240^{\circ}\text{C}$	Stable under standard hot-melt extrusion conditions.
Heat of Fusion ()	High (Relative to Na-C16)	Indicates strong inter-ionic bonding.

Part 3: Solution Chemistry & Surfactant Behavior

Solubility & The Krafft Point Anomaly

Lithium palmitate is functionally insoluble in water at room temperature.

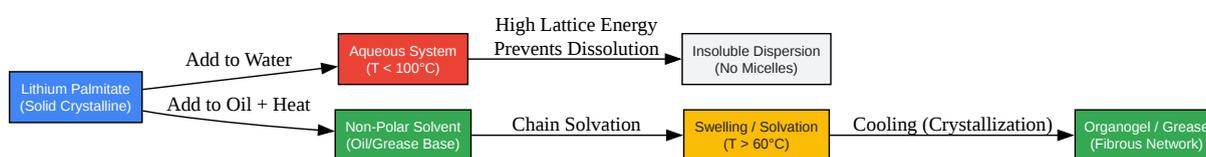
- Water:

at 25°C . The high lattice energy raises the Krafft Point (the temperature at which solubility equals CMC) to well above 100°C , rendering it ineffective as an aqueous surfactant under standard conditions.

- Organic Solvents: Soluble in hot ethanol, methanol, and non-polar solvents (benzene, mineral oils).
- Gelation: Upon cooling from hot organic solutions, it forms fibrous networks, trapping solvent (organogel formation).

Diagram 1: Solubility & Phase Logic

The following diagram illustrates the divergent behavior of Li-Palmitate in aqueous vs. non-aqueous environments.



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Caption: Phase behavior divergence. In water, high lattice energy prevents micellization. In oil, thermal energy allows chain solvation, leading to gelation upon cooling.

Part 4: Synthesis & Purification Protocol

Objective: Produce high-purity **Lithium Palmitate** (>98%) free of residual free fatty acids (FFA) or lithium hydroxide.

Reagents

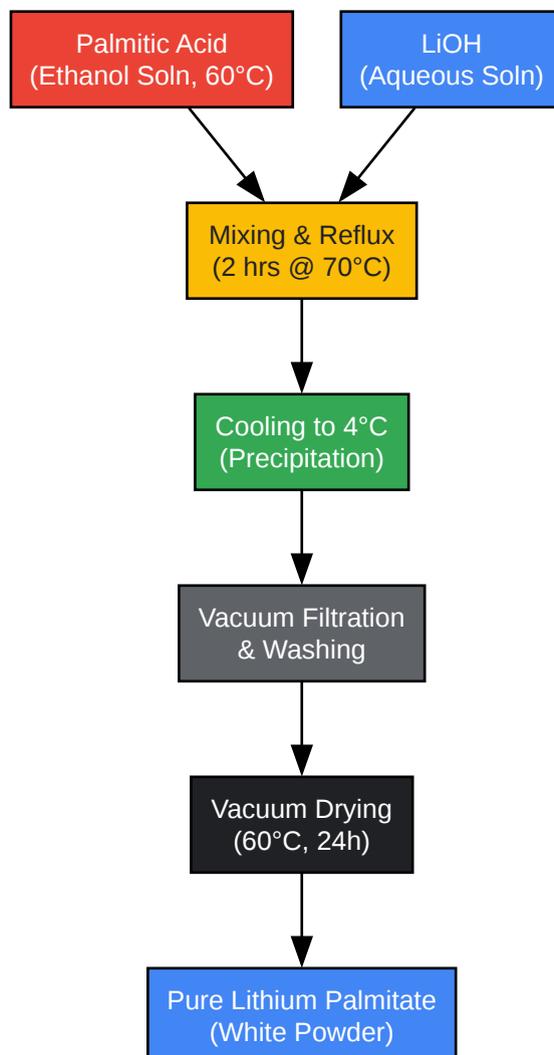
- Palmitic Acid (): >98% purity.
- Lithium Hydroxide Monohydrate (): Reagent grade.
- Solvent System: Ethanol (95%) / Water (50:50 v/v).

Step-by-Step Methodology

- Stoichiometric Calculation:
 - Use a 1:1.05 molar ratio (5% excess LiOH) to ensure complete conversion of the fatty acid.
- Dissolution:
 - Dissolve Palmitic Acid in Ethanol at 60°C.
 - Dissolve LiOH in minimum deionized water.
- Reaction (Saponification):
 - Slowly add the aqueous LiOH solution to the alcoholic fatty acid solution under constant stirring at 60-70°C.
 - Observation: The solution will initially remain clear or turn slightly cloudy depending on concentration.
 - Reflux for 2 hours to ensure reaction completion.
- Crystallization & Isolation:
 - Cool the mixture slowly to 4°C. **Lithium palmitate** will precipitate as a white solid.
 - Filtration: Vacuum filter using a Buchner funnel.
 - Washing: Wash the cake 3x with cold ethanol/water (1:1) to remove excess LiOH.
- Drying:
 - Dry in a vacuum oven at 60°C for 24 hours.
 - Validation: Check melting point. If

, free fatty acid impurities may be present (recrystallize from hot ethanol).

Diagram 2: Synthesis Workflow



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Caption: Synthesis workflow ensuring complete neutralization and removal of excess reagents.

Part 5: Applications in Drug Development & Industry Pharmaceutical Excipient (Non-Aqueous)

Lithium palmitate is rarely used in oral aqueous formulations due to lithium's narrow therapeutic index and the salt's insolubility. However, it finds utility in:

- Topical Organogels: Acting as a gelling agent for hydrophobic drug carriers.

- Solid Lipid Nanoparticles (SLNs): Modifying the lipid matrix crystallinity to alter drug release rates.

Lubrication Engineering

This is the primary industrial application.

- Mechanism: The high melting point (226°C) allows **lithium palmitate** greases to function at temperatures where sodium soaps (MP ~150-200°C) would fail.
- Structure: It forms a stable fiber matrix that holds lubricating oil like a sponge, releasing it under shear stress (thixotropy).

Part 6: Safety & Handling

- GHS Classification: Not typically classified as hazardous, but treated as a skin/eye irritant.
- Lithium Toxicity: While the palmitate chain is non-toxic, the lithium content (~2.6% by weight) requires monitoring if ingested.
- Handling: Use standard PPE (gloves, goggles). Avoid dust inhalation.

References

- Sigma-Aldrich.**Lithium palmitate** Product Specification & MSDS. CAS 20466-33-5. [Link](#)
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